

Application Notes and Protocols for Alamar Blue Cytotoxicity Assay with JBI-802

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Compound of Interest

Compound Name: *Jbi-802*

Cat. No.: *B16328611*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for assessing the cytotoxicity of **JBI-802**, a dual inhibitor of Lysine-Specific Demethylase 1 (LSD1) and Histone Deacetylase 6 (HDAC6), using the Alamar Blue assay. This document includes experimental procedures, data presentation guidelines, and visual representations of the underlying biological and experimental workflows.

Introduction

JBI-802 is a novel, orally available dual inhibitor of LSD1 and HDAC6, epigenetic regulators that are often dysregulated in cancer.[1][2] By targeting both enzymes, **JBI-802** exhibits robust anti-proliferative activity in various cancer cell lines, including those of hematologic and solid tumors.[3][4] The Alamar Blue assay is a reliable, non-toxic, and sensitive method for quantifying cell viability and cytotoxicity.[5][6] The assay utilizes the redox indicator resazurin, which is reduced by metabolically active cells to the fluorescent compound resorufin.[5] The degree of this conversion, measurable by fluorescence or absorbance, is directly proportional to the number of viable cells.[6]

This document will guide researchers through the process of determining the cytotoxic effects of **JB1-802** on cancer cells using the Alamar Blue assay.

Data Presentation

The cytotoxic effect of **JB1-802** is typically evaluated by determining the half-maximal inhibitory concentration (IC50), which is the concentration of the drug that reduces cell viability by 50%. The following tables present representative data from an Alamar Blue cytotoxicity assay with **JB1-802** on a cancer cell line.

Table 1: **JB1-802** Dose-Response Data in a Cancer Cell Line

JB1-802 Concentration (μM)	Average Fluorescence Units (RFU)	Standard Deviation	% Cell Viability
0 (Vehicle Control)	8500	350	100%
0.01	8250	320	97%
0.05	7600	280	89%
0.1	6800	250	80%
0.5	4500	180	53%
1	2800	150	33%
5	1200	90	14%
10	800	60	9%

Table 2: IC50 Values of **JB1-802** in Various Cancer Cell Lines

Cell Line	Cancer Type	JBI-802 IC50 (μM)
HEL 92.1.7	Erythroleukemia	~0.1 - 0.5
SCLC Cell Line	Small Cell Lung Cancer	~0.2 - 1.0
Multiple Myeloma Cell Line	Multiple Myeloma	Strong anti-proliferative activity
Sarcoma Cell Line	Sarcoma	Strong anti-proliferative activity
AML Cell Line	Acute Myeloid Leukemia	Strong anti-proliferative activity
CLL Cell Line	Chronic Lymphocytic Leukemia	Strong anti-proliferative activity

Note: The IC50 values are approximate and can vary depending on the specific cell line and experimental conditions. Strong anti-proliferative activity has been reported in these cell lines, though specific IC50 values from Alamar Blue assays were not publicly available in the searched literature.[\[3\]](#)[\[4\]](#)

Experimental Protocols

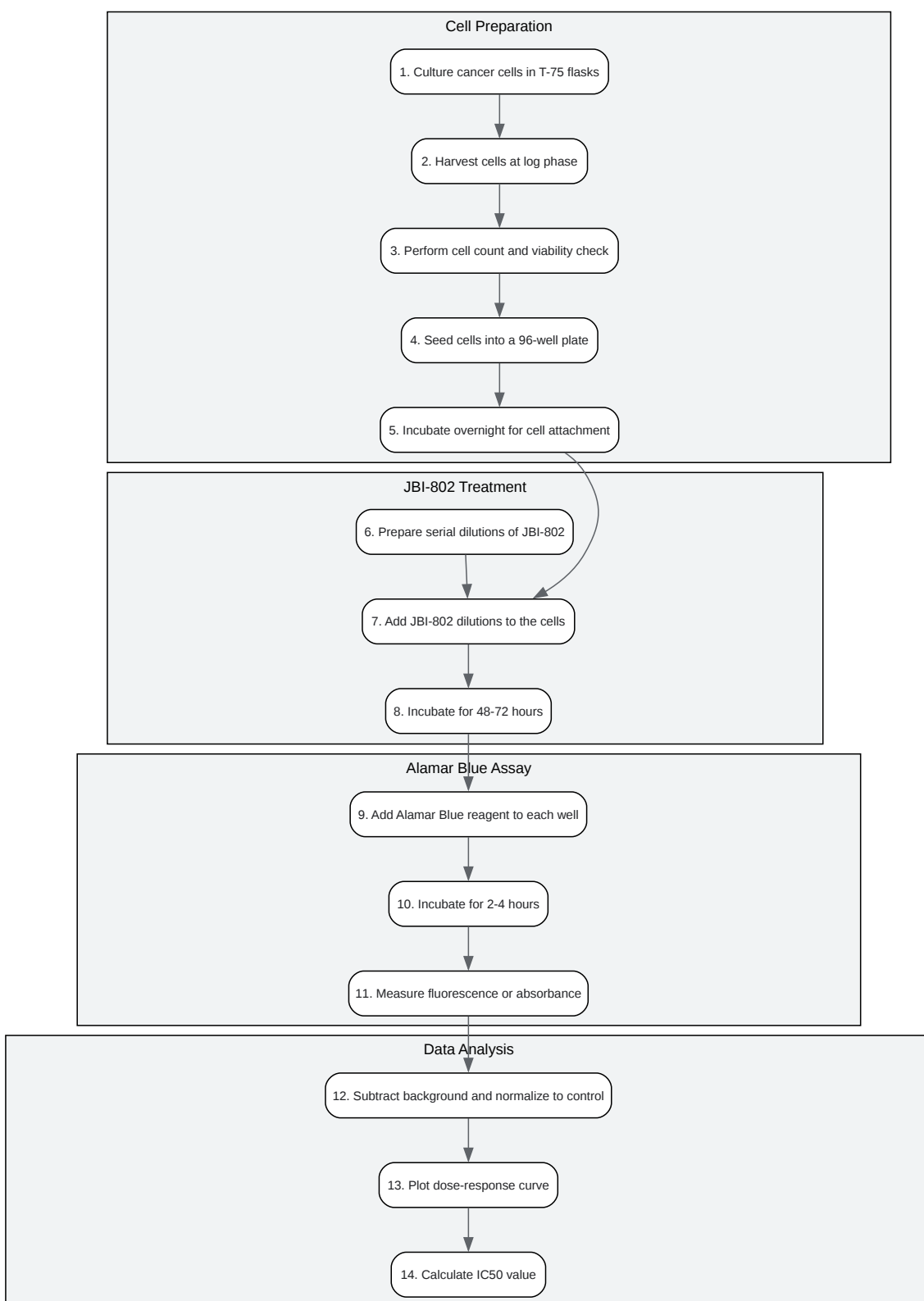
This section provides a detailed methodology for performing the Alamar Blue cytotoxicity assay to evaluate the effect of **JBI-802** on cancer cell lines.

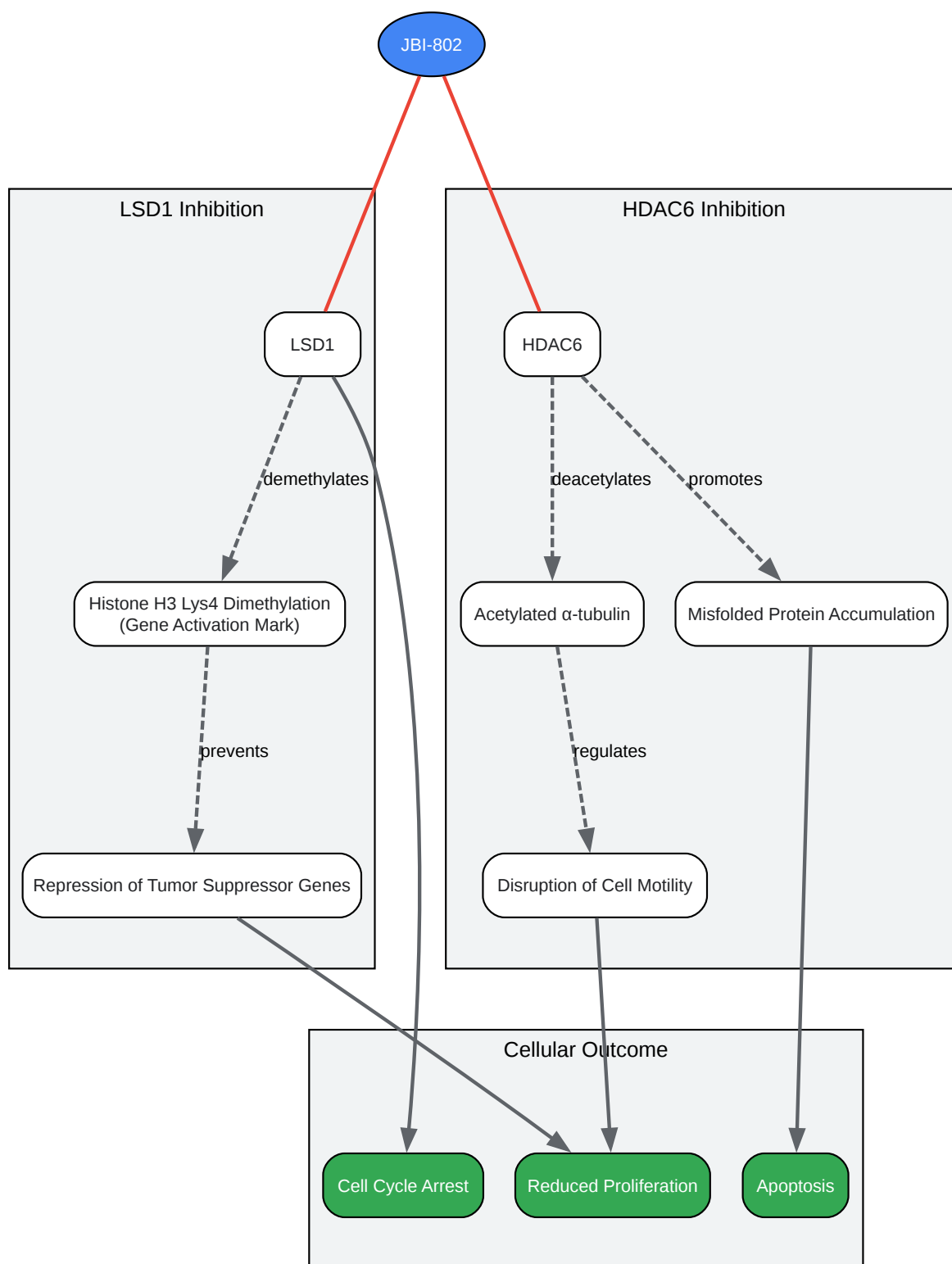
Materials and Reagents

- **JBI-802** (stock solution in DMSO)
- Cancer cell line of interest (e.g., HEL 92.1.7, SCLC cell line)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Phosphate-Buffered Saline (PBS), sterile
- Trypsin-EDTA (for adherent cells)
- Alamar Blue reagent
- 96-well clear-bottom black tissue culture plates

- Humidified incubator (37°C, 5% CO₂)
- Microplate reader (fluorescence or absorbance)

Experimental Workflow





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- [6. JBI-802 Phase I: Promise in Treating Immunotherapy-Resistant Tumors and MPN/MDS with Thrombocytosis \[synapse.patsnap.com\]](#)
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